

# Proper Disposal Procedures for TH-263 (LOCTITE® 263™ High Strength Threadlocker)

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Compound of Interest		
Compound Name:	TH-263	
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This document provides essential safety and logistical information for the proper disposal of **TH-263**, commercially known as LOCTITE® 263™ High Strength Threadlocker. The following procedures are designed to ensure the safety of laboratory personnel and compliance with environmental regulations. This guide is intended for researchers, scientists, and drug development professionals who handle this chemical compound.

#### **Immediate Safety and Handling**

Before handling **TH-263**, it is crucial to be familiar with its potential hazards. This product is a red, liquid, acrylic-based threadlocker.[1][2] It can cause skin and serious eye irritation, and may cause an allergic skin reaction or respiratory irritation.[2][3]

Personal Protective Equipment (PPE):

- Eye Protection: Wear safety glasses with side shields or goggles.[1]
- Skin Protection: Use chemical-resistant gloves (e.g., neoprene). Wear appropriate protective clothing to prevent skin contact.
- Respiratory Protection: Use in a well-ventilated area. If exposure limits may be exceeded, a NIOSH-approved respirator is recommended.

In case of exposure, follow these first aid measures:



- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen and seek medical attention.
- Skin Contact: Immediately wash the affected area with soap and plenty of water. If skin irritation or a rash occurs, get medical attention.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention if irritation persists.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Get immediate medical attention.

### **Quantitative Data Summary**

The following tables summarize the key quantitative data for **TH-263** (LOCTITE® 263™).

Table 1: Physical and Chemical Properties

Property	Value
Physical State	Liquid
Color	Red
Odor	Acrylic
Boiling Point/Range	> 150 °C (> 302°F)
Flash Point	> 100 °C (> 212°F)
Specific Gravity	1.08 at 20 °C (68°F)
Vapor Pressure	< 0.13 mbar @ 20°C; < 2.8 mbar @ 50°C
Solubility in Water	Slight

Table 2: Hazardous Components



Component	CAS Number	Weight %
3,3,5 Trimethylcyclohexyl methacrylate	7779-31-9	30 - 60
Polyurethane Methacrylate Resin	Proprietary	10 - 30
Polyglycol dimethacrylate	Proprietary	1 - 5
α, α-dimethylbenzyl hydroperoxide	80-15-9	1 - < 3
Methacrylate Ester	Proprietary	0.1 - 1
Exact percentages may vary or are trade secrets.		

## **Spill Management Protocol**

In the event of a spill, immediate action is required to contain the substance and prevent environmental contamination.

#### Minor Spills:

- Ensure adequate ventilation.
- Wear appropriate PPE as described in Section 1.
- Contain the spill using an inert absorbent material such as sand, silica gel, or universal binder.
- Collect the absorbed material and place it into a sealed, labeled container for hazardous waste disposal.
- Clean the spill area thoroughly with soap and water.

#### Major Spills:

Evacuate the area and prevent access.



- Notify the appropriate emergency response team and environmental health and safety officer.
- Follow all institutional and regulatory procedures for large chemical spills.

## **Detailed Disposal Procedure**

The primary method for the disposal of **TH-263** is through a licensed hazardous waste management facility. Do not dispose of this chemical down the drain or in general waste.

Step-by-Step Disposal Plan:

- Containment:
  - Place unwanted or expired TH-263 into a compatible, tightly sealed, and clearly labeled container.
  - Empty containers that have held the substance should also be treated as hazardous waste as they may contain residue.
- Labeling:
  - The waste container must be labeled as "Hazardous Waste" and include the chemical name (LOCTITE® 263™ High Strength Threadlocker), the primary hazards (Irritant, Skin Sensitizer), and the date of accumulation.
- Storage:
  - Store the sealed waste container in a designated, cool, dry, and well-ventilated area.
  - The storage area should be away from incompatible materials such as strong oxidizing agents, oxygen scavengers, and other polymerization initiators.
  - Access to the storage area should be restricted to authorized personnel.
- Arranging for Disposal:

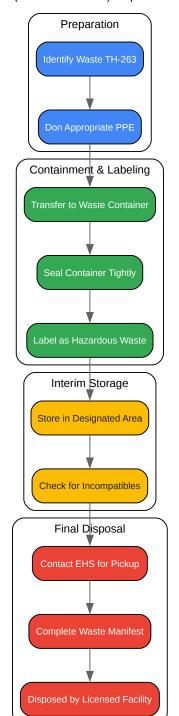


- Contact your institution's environmental health and safety (EHS) department to arrange for pickup by a licensed hazardous waste disposal service.
- Provide the EHS department with a completed hazardous waste manifest form, if required.

## **Disposal Workflow Diagram**

The following diagram illustrates the logical workflow for the proper disposal of **TH-263**.





TH-263 (LOCTITE® 263™) Disposal Workflow

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Caption: Logical workflow for the safe disposal of **TH-263**.



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